



Application Notes and Protocols for Spin- Coating Deposition of 2PACz Thin Films

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Compound of Interest		
Compound Name:	2PACz	
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These application notes provide a comprehensive guide to the fabrication of high-quality **2PACz** (9,9'-(2,7-bis(diphenylamino)-9H-fluorene-9,9-diyl)bis(9H-carbazole)) thin films using the spin-coating technique. **2PACz** is a carbazole-based self-assembled monolayer (SAM) that has demonstrated significant potential as a hole transport layer (HTL) in high-performance inverted perovskite solar cells.[1][2][3] Its ability to form a uniform monolayer on indium tin oxide (ITO) substrates allows for efficient hole extraction and transport, contributing to enhanced device efficiency and stability.[1][2][4]

Overview of 2PACz as a Hole Transport Layer

2PACz functions as a self-assembled monolayer, forming a thin, uniform layer that modifies the work function of the ITO electrode for efficient hole transport.[1] This carbazole-based molecule consists of a head group that interfaces with the perovskite layer and an anchoring group that binds to the TCO electrode.[1] This structure facilitates favorable energetic alignment with the perovskite, reduces defect states at the interface, and minimizes non-radiative recombination in the final device.[1] The use of **2PACz** as an HTL has led to perovskite solar cells with power conversion efficiencies (PCEs) exceeding 20%.[1]

Experimental Protocols

The following protocols outline the necessary steps for substrate preparation, solution formulation, and spin-coating deposition of **2PACz** thin films.



Substrate Cleaning

Proper substrate cleaning is crucial for the formation of a uniform and defect-free **2PACz** monolayer. The following is a standard cleaning procedure for ITO-coated glass substrates:

- Sequentially sonicate the ITO substrates in a solution of Mucasol (2% in deionized water),
 deionized water, acetone, and isopropanol for 15 minutes each at approximately 40°C.[5]
- Dry the substrates with a stream of nitrogen gas.
- Immediately before depositing the 2PACz layer, treat the substrates with UV-ozone for 15 minutes to remove any remaining organic residues and improve the hydrophilicity of the surface.[5][6] This step is critical for achieving high reproducibility.[5]

2PACz Solution Preparation

The quality of the **2PACz** solution directly impacts the final film quality.

- Solvent Selection: Anhydrous ethanol is the most commonly used solvent for dissolving
 2PACz.[5][7] Toluene has also been reported for similar SAMs.[6]
- Concentration: Typical concentrations for 2PACz solutions range from 0.1 mmol/L to 1 mmol/L.[5][7] A lower concentration of 0.1 mmol/L can be used, particularly when dropping the solution dynamically during the spinning process.[5] For static deposition, a concentration of 1 mmol/L is often used.[5][7]
- Dissolution: Dissolve the 2PACz powder in the chosen solvent. To aid dissolution, the solution can be placed in an ultrasonic bath for 15-30 minutes at a temperature of 30-40°C.
 [5][7] It is recommended to stir the solution overnight to ensure complete dissolution.[7]
- Storage: Store the **2PACz** powder in a nitrogen-filled glovebox to prevent degradation.[5]

Spin-Coating Deposition of 2PACz Thin Film

All deposition steps should be performed in a nitrogen-filled glovebox to minimize exposure to oxygen and moisture.[5][6][7]

Method A: Static Deposition



- Transfer the cleaned and UV-ozone treated ITO substrates into the glovebox.
- Place a substrate on the spin coater chuck.
- Dispense approximately 100 μL of the 1 mmol/L 2PACz solution onto the center of the substrate, ensuring the entire surface is covered.[5]
- Allow the solution to rest on the substrate for approximately 5 seconds.
- Initiate the spin-coating program. A typical program consists of a single step at 3000 rpm for 30 seconds.[5][7]
- After spin-coating, anneal the substrates on a hot plate at 100°C for 10 minutes.[5][7]

Method B: Dynamic Deposition

- Place the cleaned and UV-ozone treated ITO substrate on the spin coater chuck.
- Start the spin coater at a speed of 3000 rpm.
- While the substrate is rotating, dynamically drop the 0.1 mmol/L 2PACz solution 2-3 times onto the substrate.[5]
- Continue spinning for a total of 30 seconds.
- Anneal the substrates on a hot plate at 100°C for 10 minutes.

A subsequent washing step with ethanol after annealing is optional and has been shown to have no significant impact on device performance.[5]

Data Presentation

The following tables summarize key parameters and resulting device performance from various studies employing **2PACz** and its derivatives as HTLs.



Parameter	Value	Solvent	Reference
Concentration	0.1 mmol/L	Ethanol	[5][7]
1 mmol/L	Ethanol	[5][7]	
Spin Speed	3000 rpm	-	[5][7]
Spin Time	30 s	-	[5][7]
Annealing Temp.	100 °C	-	[5][7]
Annealing Time	10 min	-	[5][7]

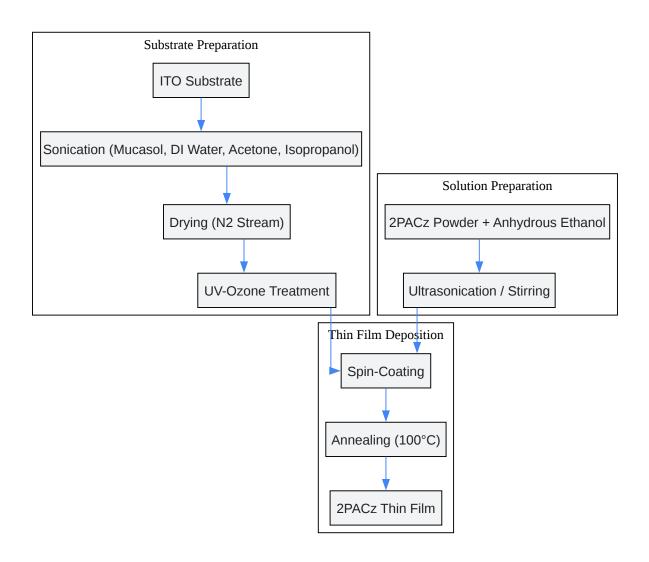
Table 1: Typical Spin-Coating Parameters for **2PACz** Thin Film Fabrication.

HTL Material	PCE (%)	VOC (V)	JSC (mA/cm2)	FF (%)	Reference
2PACz	20.9	1.19	-	-	[1]
2PACz	18.44	-	-	-	[7]
Br-2PACz	19.51	-	-	-	[7]
MeO-2PACz	>21.1	-	-	-	[2]
MeO-2PACz	~22	-	-	83.9	[3]
MeO-2PACz	23.1	-	-	-	[6]

Table 2: Performance of Perovskite Solar Cells Utilizing **2PACz** and its Derivatives as the Hole Transport Layer.

Visualizations

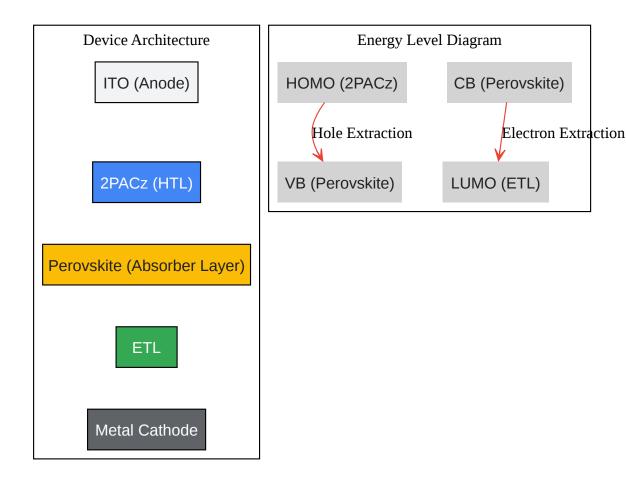




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Caption: Experimental workflow for **2PACz** thin film fabrication.





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Caption: Energy level alignment in a perovskite solar cell with a 2PACz HTL.

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